Comprehensive Safety and Hazard Characterization of 2-(4-Methoxy-2-methylphenyl)acetaldehyde

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Compound of Interest

Compound Name:	*2-(4-Methoxy-2-methylphenyl)acetaldehyde*
CAS No.:	*1081798-35-7*
Cat. No.:	*B2779954*

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As a Senior Application Scientist in drug development and chemical safety, I approach the hazard characterization of novel synthetic intermediates not merely as a compliance checklist, but as a mechanistic puzzle. **2-(4-Methoxy-2-methylphenyl)acetaldehyde** (CAS: 1081798-35-7) is a highly reactive aromatic aldehyde. While it serves as a versatile building block in organic synthesis, its terminal aldehyde moiety presents specific toxicological liabilities.

This technical guide deconstructs the physicochemical properties, mechanistic toxicology, and safe handling protocols for this compound, providing a self-validating experimental framework for in vitro hazard assessment.

Physicochemical Profiling and Quantitative Hazard Data

Before designing any handling protocol or assay, we must establish the quantitative baseline of the molecule. The lipophilicity (XLogP3) and polar surface area dictate its cellular permeability, while its GHS classifications define its macroscopic risk profile[1].

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Table 1: Quantitative Physicochemical Properties

Parameter	Value	Reference
Chemical Name	2-(4-Methoxy-2-methylphenyl)acetaldehyde	[1]
CAS Registry Number	1081798-35-7	
PubChem CID	53403654	[1]
Molecular Formula	C10H12O2	[1]
Molecular Weight	164.20 g/mol	[1]
XLogP3 (Lipophilicity)	1.7	[1]
Topological Polar Surface Area	26.3 Å²	[1]

Table 2: GHS Hazard Classification Profile

GHS Hazard Code	Hazard Category	Phenotypic Description
H302	Acute Tox. 4	Harmful if swallowed
H315	Skin Irrit. 2	Causes skin irritation
H319	Eye Irrit. 2A	Causes serious eye irritation
H335	STOT SE 3	May cause respiratory irritation

(Data sourced from PubChem CID 53403654[1])

Mechanistic Toxicology: The Electrophilic Aldehyde Paradigm

To understand why **2-(4-Methoxy-2-methylphenyl)acetaldehyde** triggers H315, H319, and H335 irritation hazards, we must look at its molecular reactivity. The terminal aldehyde group is a potent electrophile.

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Upon cellular uptake, electrophilic aldehydes rapidly undergo Michael addition or Schiff base formation with biological nucleophiles[2][3]. Their primary targets are the sulfhydryl (-SH) groups of cysteine residues on cellular proteins and the intracellular antioxidant glutathione (GSH)[2][4]. The rapid depletion of GSH disrupts the cell's redox homeostasis, leading to a massive accumulation of Reactive Oxygen Species (ROS)[4].

This oxidative stress triggers two divergent signaling cascades:

- The Nrf2-ARE Pathway (Adaptive): ROS oxidizes cysteine residues on Keap1, causing it to dissociate from the transcription factor Nrf2. Nrf2 then translocates to the nucleus to bind Antioxidant Response Elements (ARE), upregulating cytoprotective genes like Heme Oxygenase-1 (HO-1) to combat the aldehyde toxicity[3][4].
- The NF-κB Pathway (Inflammatory): Unresolved oxidative stress activates the IκB kinase (IKK) complex. This leads to the degradation of IκB and the nuclear translocation of NF-κB, driving the transcription of pro-inflammatory cytokines (e.g., IL-6, TNF-α)[3][5]. The release of these cytokines is the direct mechanistic cause of the macroscopic tissue irritation (H315, H319) observed in the GHS profile.

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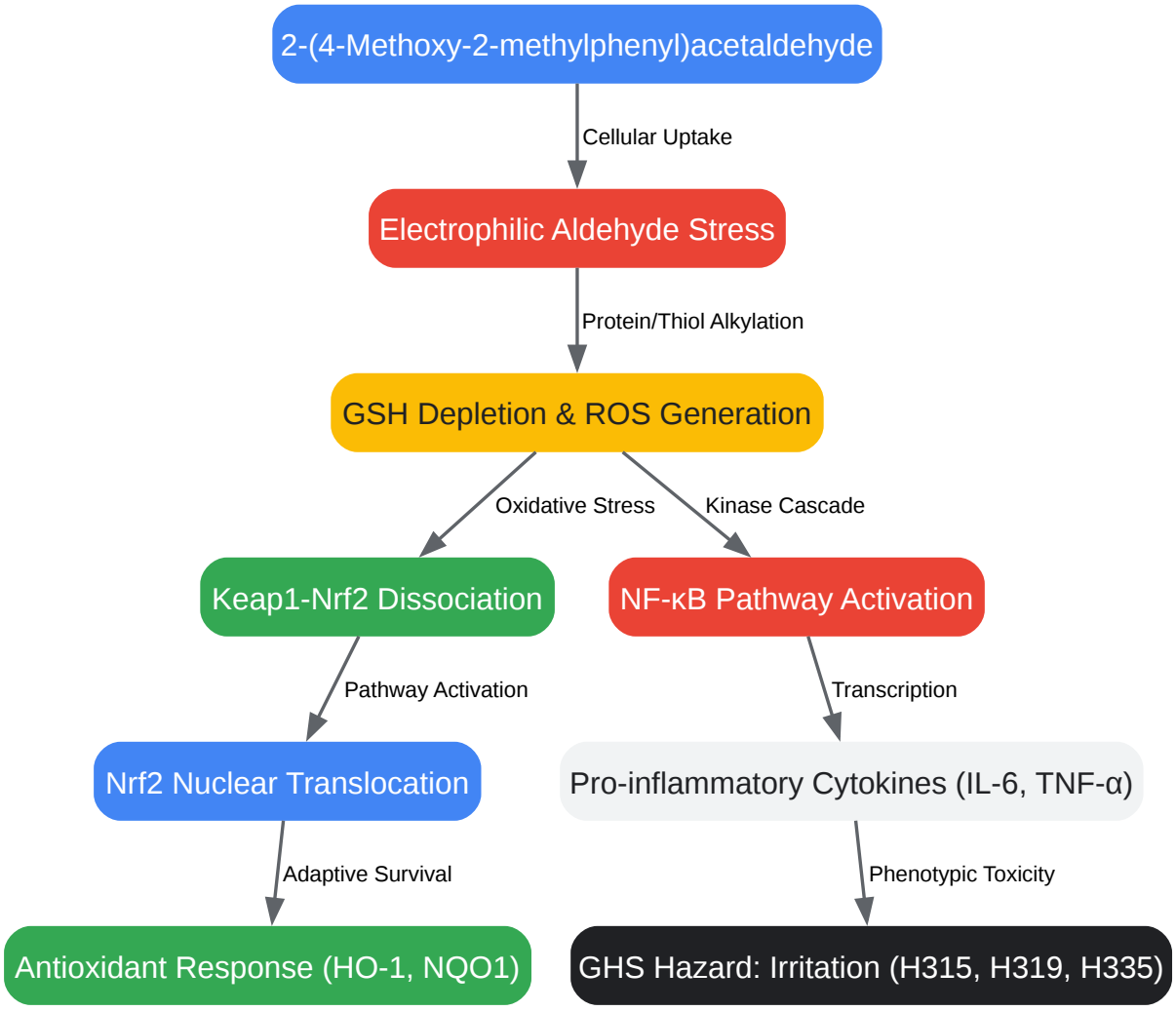

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Figure 1: Mechanistic pathway of aldehyde-induced cellular stress mediating GHS irritation hazards.

Experimental Methodology: In Vitro Hazard Validation Protocol

Relying solely on historical in vivo Draize tests is ethically discouraged and mechanistically blind. To validate the irritation potential of this compound in the lab, I utilize a multiplexed in

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vitro assay. This protocol is designed as a self-validating system, ensuring that any observed toxicity is strictly redox-mediated and not an artifact of solvent or cell line instability.

Protocol: High-Throughput Cytotoxicity and ROS Generation Assay

Step 1: Cell Culture & Seeding

- Action: Seed immortalized human keratinocytes (HaCaT) at 1×104 cells/well in a 96-well black, clear-bottom microplate using DMEM supplemented with 10% FBS. Incubate overnight.
- Causality & Experience: HaCaT cells provide a physiologically relevant model for epidermal irritation (H315). Black plates are strictly required to prevent optical crosstalk during the downstream fluorescence readout.

Step 2: Compound Preparation & Dosing

- Action: Dissolve **2-(4-Methoxy-2-methylphenyl)acetaldehyde** in anhydrous DMSO to create a 100 mM stock. Perform serial dilutions in serum-free DMEM to achieve final assay concentrations (1 µM to 1000 µM). The final DMSO concentration must be exactly 0.1% (v/v) across all wells.
- Causality & Experience: Serum-free media is critical during the dosing phase. Aldehydes will nonspecifically bind to bovine serum albumin (BSA) present in FBS, which acts as a "molecular sink" and artificially masks the compound's true electrophilic toxicity. Maintaining a strict 0.1% DMSO limit prevents solvent-induced baseline apoptosis.

Step 3: Multiplexed Readout (ROS & Viability)

- Action: Co-incubate cells with the compound and 10 µM H2DCFDA (a ROS-sensitive fluorogenic probe) for exactly 4 hours. Measure fluorescence (Ex/Em: 485/535 nm) to quantify the intracellular ROS burst. Subsequently, wash the cells, add Resazurin (10 µg/mL), and incubate for 2 hours to assess metabolic viability (Ex/Em: 560/590 nm).
- Causality & Experience: The 4-hour window is deliberately chosen to capture the peak oxidative burst before terminal apoptosis occurs. This ensures we are measuring the

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mechanistic trigger (oxidative stress) rather than just the necrotic endpoint.

Step 4: Data Analysis & System Validation

- Action: Normalize all fluorescence units to the vehicle control (0.1% DMSO). Include 100 µM Hydrogen Peroxide (H2O2) and 1% SDS as parallel positive controls.
- Causality & Experience: This internal control matrix makes the assay self-validating. If H2O2 fails to induce a ROS signal, it flags that the H2DCFDA probe has degraded. If SDS fails to reduce Resazurin viability, it flags abnormal cell line resistance. Only when both controls pass can the aldehyde's toxicity data be trusted.

Standard Operating Procedures (SOP): Safe Handling & Exposure Mitigation

Given the H335 (respiratory) and H319 (eye) irritation hazards[1], physical handling of **2-(4-Methoxy-2-methylphenyl)acetaldehyde** requires strict engineering controls.

- Engineering Controls: All manipulations of the neat liquid or concentrated stocks (>10 mM) must be performed exclusively within a certified chemical fume hood. Benchtop handling is strictly prohibited due to the volatility and respiratory irritation potential of the aldehyde.
- Personal Protective Equipment (PPE): Splash-proof chemical goggles are mandatory (safety glasses are insufficient for H319 hazards). Use double-layered nitrile gloves; aldehydes can permeate thin latex rapidly.
- Emergency Spill Response: In the event of a spill, contain the liquid with an inert absorbent material (e.g., vermiculite or sand). Do NOT use combustible materials like sawdust, as concentrated aldehydes can undergo exothermic oxidation. Decontaminate surfaces with a mild basic solution (e.g., 5% sodium bicarbonate); the basic environment promotes aldol condensation, effectively polymerizing and neutralizing the active electrophilic monomer.

References

- [1]Title: **2-(4-Methoxy-2-methylphenyl)acetaldehyde** | C10H12O2 | CID 53403654 - PubChem Source: nih.gov URL:[Link]

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